Technical Guide: 2-Bromo-1-(4-methoxy-3-methylphenyl)ethanone

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Compound of Interest

Compound Name:	*2-Bromo-1-(4-methoxy-3-methylphenyl)ethanone*
Cat. No.:	*B15252045*

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Part 1: Chemical Identity & Structural Analysis[1]

This compound acts as a critical electrophilic intermediate, primarily utilized for constructing heterocycles (thiazoles, imidazoles) and functionalizing aryl cores in kinase inhibitors and Selective Estrogen Receptor Modulators (SERMs).

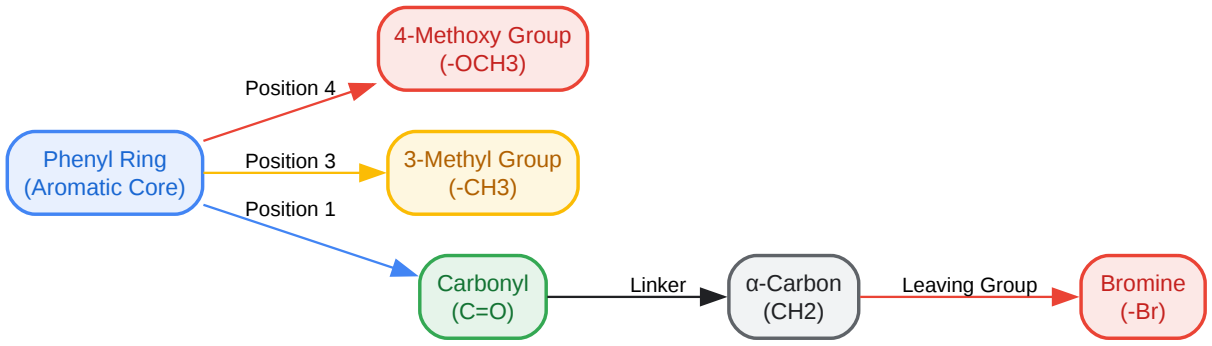
Nomenclature & Identifiers

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Parameter	Details
IUPAC Name	2-Bromo-1-(4-methoxy-3-methylphenyl)ethan-1-one
Common Synonyms	4-Methoxy-3-methylphenacyl bromide; -Bromo-4-methoxy-3-methylacetophenone
CAS Registry Number	99070-16-3
Molecular Formula	
Molecular Weight	243.10 g/mol
SMILES	COc1c(C)cc(C(=O)CBr)cc1

Structural Visualization

The following diagram illustrates the core pharmacophore and connectivity.[1] The electrophilic -carbon (C2) is the primary site of reactivity, susceptible to nucleophilic attack.



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Figure 1: Structural connectivity of **2-Bromo-1-(4-methoxy-3-methylphenyl)ethanone** highlighting key functional groups.

Part 2: Synthesis & Experimental Protocols

The synthesis of **2-Bromo-1-(4-methoxy-3-methylphenyl)ethanone** typically proceeds via the

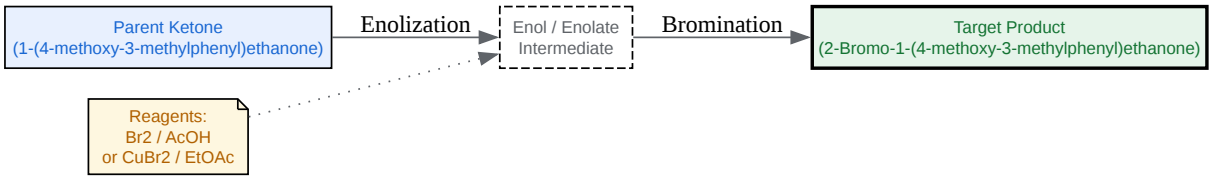
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-bromination of its parent ketone, 1-(4-methoxy-3-methylphenyl)ethanone (CAS 10024-90-5).

Reaction Pathway

The reaction involves the electrophilic substitution of an

-hydrogen with bromine.



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Figure 2: Synthetic workflow for the

-bromination of the parent acetophenone.

Detailed Protocol (Standardized)

Objective: Synthesis of **2-Bromo-1-(4-methoxy-3-methylphenyl)ethanone** from 4'-methoxy-3'-methylacetophenone.

Reagents:

- Precursor: 1-(4-methoxy-3-methylphenyl)ethanone (1.0 equiv)
- Brominating Agent: Copper(II) bromide (

) (2.0 equiv) or Bromine (

) (1.0 equiv)
- Solvent: Ethyl Acetate (EtOAc) or Glacial Acetic Acid (

)

Procedure (CuBr2 Method - Preferred for Selectivity):

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- Dissolution: Dissolve 10 mmol of 1-(4-methoxy-3-methylphenyl)ethanone in 50 mL of ethyl acetate.
- Addition: Add 20 mmol of finely powdered

  to the reaction vessel.
- Reflux: Heat the heterogeneous mixture to reflux (approx. 77°C) with vigorous stirring for 2–4 hours. The green

  will gradually turn to white

  as the reaction proceeds.
- Monitoring: Monitor consumption of the starting ketone via TLC (Hexane:EtOAc 4:1) or LC-MS.
- Workup:
  - Cool the mixture to room temperature.
  - Filter off the copper salts through a celite pad.
  - Wash the filtrate with saturated

    solution to remove any acid traces.
  - Dry the organic layer over anhydrous

    and concentrate under reduced pressure.
- Purification: Recrystallize the crude solid from ethanol or purify via silica gel flash chromatography (Gradient: 0-10% EtOAc in Hexanes) to yield the product as an off-white solid.

Yield Expectation: 85–95% typically.

Part 3: Applications in Drug Discovery[4]

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This scaffold acts as a "linchpin" intermediate. The bromine atom is a labile leaving group, allowing for rapid substitution by nucleophiles (amines, thiols, etc.), while the aryl ring provides specific steric and electronic properties due to the 3-methyl and 4-methoxy substituents.

Key Therapeutic Areas[5][6]

- Kinase Inhibitors: The 4-methoxy-3-methylphenyl moiety mimics the ATP-binding pocket interactions in certain tyrosine kinases.
- SERMs (Selective Estrogen Receptor Modulators): Used as a core fragment to build tri-aryl ethylene derivatives or fused heterocycles that modulate ER

  signaling.
- Antibacterial Agents: Precursor for aminothiazole derivatives which exhibit activity against Gram-positive pathogens.

Functionalization Logic

- Hantzsch Thiazole Synthesis: Reaction with thioamides yields 2,4-disubstituted thiazoles.
- Nucleophilic Substitution: Reaction with primary amines yields

  -amino ketones, precursors to

  -amino alcohols.

Part 4: Safety & Handling (E-E-A-T)

Warning: Phenacyl bromides are potent lachrymators (tear gas agents) and skin irritants.

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Hazard	Precautionary Measure
Lachrymator	Handle only in a functioning chemical fume hood. Wear goggles and a face shield.
Skin Corrosive	Wear nitrile gloves (double gloving recommended) and a lab coat. In case of contact, wash immediately with soap and water; do not use ethanol (enhances absorption).
Storage	Store at 2–8°C under inert gas (Argon/Nitrogen). Light sensitive—store in amber vials.

Stability Note: The compound degrades over time if exposed to moisture, releasing HBr which further catalyzes decomposition. Ensure anhydrous storage conditions.

References

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Sources

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